The Definitive Technical Guide to 3-Hydroxy-5-(4-cumenyl)isoxazole

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Compound of Interest

Compound Name:	*3-Hydroxy-5-(4-isopropylphenyl)isoxazole*
Cat. No.:	*B8276263*

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Synonyms, Chemical Core, and Pharmacological Applications

Executive Summary: The Chemical Core

3-Hydroxy-5-(4-cumenyl)isoxazole (IUPAC: 5-(4-isopropylphenyl)isoxazol-3-ol) represents a critical scaffold in medicinal chemistry, functioning primarily as a bioisostere of carboxylic acids. The 3-hydroxyisoxazole moiety is acidic (pKa ~6–7), allowing it to mimic the ionization state of carboxylates at physiological pH while offering distinct metabolic stability and lipophilic interactions via the 4-cumenyl (isopropylphenyl) tail.

This compound is frequently explored in the context of GABA_A receptor agonism, Hsp90 inhibition (as a resorcinol mimic), and as a core fragment in agrochemical design (analogous to Hymexazol).

Nomenclature & Synonyms

Correct identification is critical due to the tautomeric nature of the isoxazole ring. The term "cumenyl" specifically refers to the 4-isopropylphenyl group.

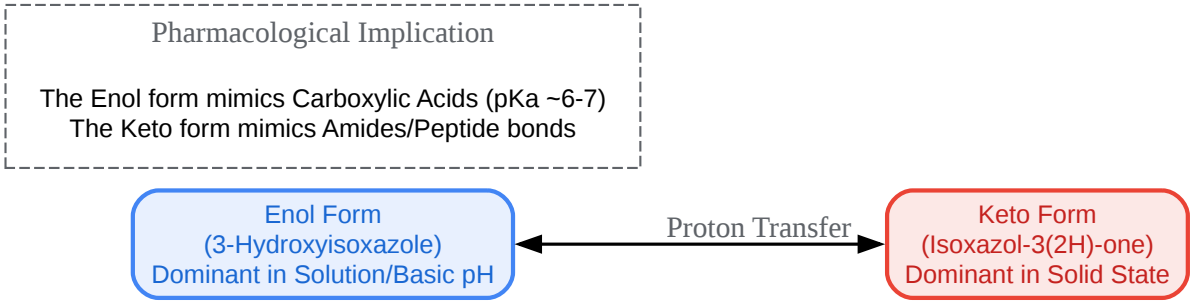
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Table 1: Validated Synonyms and Identifiers

Category	Synonym / Identifier	Technical Note
IUPAC Name	5-(4-isopropylphenyl)isoxazol-3-ol	Preferred IUPAC designation. [1]
Tautomeric Name	5-(4-isopropylphenyl)isoxazol-3(2H)-one	Refers to the keto-form, predominant in solid state.
Common Chemical Name	3-Hydroxy-5-(4-cumenyl)isoxazole	Widely used in synthetic literature.
Substituent-Based	5-(p-Cumenyl)-3-hydroxyisoxazole	Emphasizes the para-substitution.
Systematic Name	3-Hydroxy-5-(4-(1-methylethyl)phenyl)isoxazole	Explicit alkyl group definition.
Chemical Formula	$C_{12}H_{13}NO_2$	MW: 203.24 g/mol

Tautomeric Equilibrium Visualization

The 3-hydroxyisoxazole ring exists in dynamic equilibrium between the enrol (3-OH) and keto (2H-one) forms. This tautomerism dictates its reactivity and binding affinity.



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Figure 1: Tautomeric equilibrium of the 3-hydroxyisoxazole core.[2] The enol form is crucial for bioisosteric replacement of carboxylic acids.

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Synthesis Protocol: The Beta-Keto Ester Route

The most robust synthesis involves the condensation of a beta-keto ester with hydroxylamine. This method ensures regioselectivity for the 3-hydroxy-5-aryl isomer.

Experimental Workflow

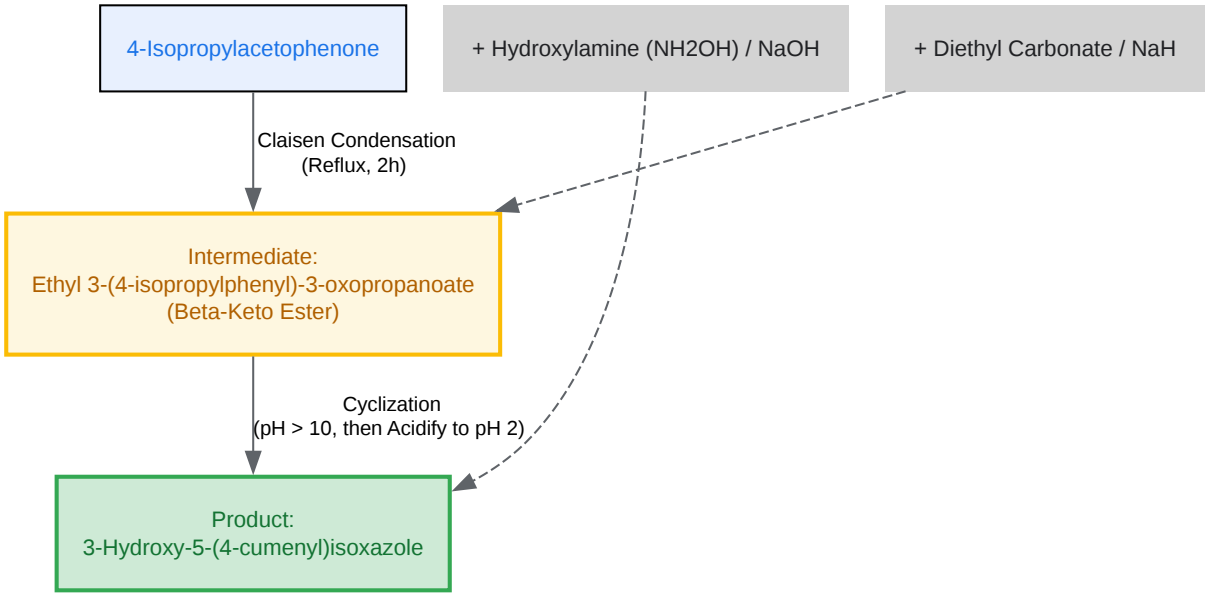
Objective: Synthesis of 5-(4-isopropylphenyl)isoxazol-3-ol.

- Precursor Preparation (Claisen Condensation):
  - Reagents: 4-Isopropylacetophenone, Diethyl carbonate, Sodium hydride (NaH).
  - Solvent: Anhydrous THF or Toluene.
  - Reaction: The enolate of 4-isopropylacetophenone attacks diethyl carbonate to form Ethyl 3-(4-isopropylphenyl)-3-oxopropanoate.
- Cyclization (Ring Formation):
  - Reagents: Hydroxylamine hydrochloride (

    ), Sodium Hydroxide (NaOH).
  - Conditions: Reflux in Ethanol/Water (1:1) for 4–6 hours.
  - Mechanism: Hydroxylamine attacks the ketone carbonyl (forming an oxime intermediate) followed by intramolecular cyclization onto the ester carbonyl and loss of ethanol.
- Purification:
  - Acidification: The reaction mixture is cooled and acidified with HCl (pH ~2) to precipitate the 3-hydroxyisoxazole.
  - Recrystallization: From Ethanol/Water or Ethyl Acetate/Hexane.

Synthesis Pathway Diagram

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Figure 2: Step-by-step synthetic pathway from 4-isopropylacetophenone to the target isoxazole.

Biological Applications & Mechanism

The 3-hydroxy-5-(4-cumenyl)isoxazole scaffold is not merely a chemical curiosity; it serves as a specific probe in three distinct pharmacological domains.

A. Bioisostere of Carboxylic Acids

The 3-hydroxyisoxazole anion is planar and delocalized, mimicking the carboxylate anion (

).

- Application: Used to replace carboxylic acid groups in NSAIDs or amino acids (e.g., GABA analogs) to improve blood-brain barrier (BBB) permeability and metabolic stability.
- Mechanism: The pKa of ~6.0–7.0 means it is partially ionized at physiological pH (7.4), balancing solubility with membrane permeability.

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B. GABA_A Receptor Modulation

Analogs of 3-hydroxy-5-aryl isoxazoles (structurally related to Gaboxadol and Muscimol) interact with the orthosteric GABA binding site.

- Role of Cumenyl Group: The bulky 4-isopropylphenyl group at position 5 targets the lipophilic pocket of the receptor, potentially acting as a partial agonist or antagonist depending on the specific subunit composition (

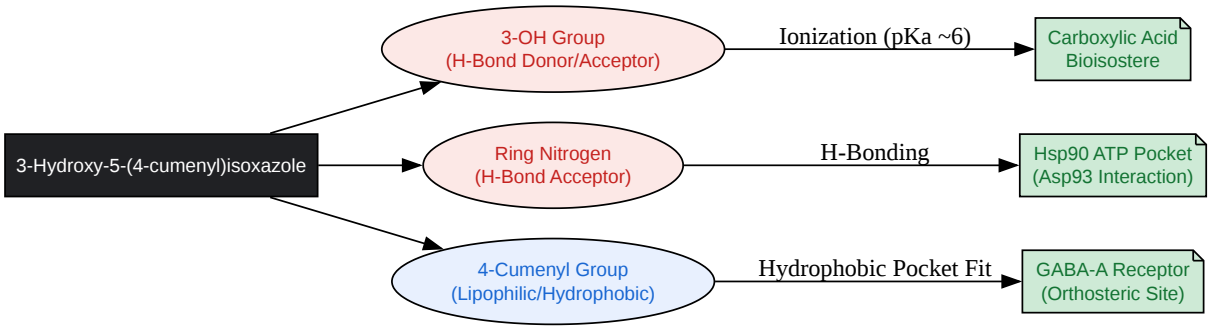
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C. Hsp90 Inhibition (Resorcinol Mimic)

The 3-hydroxyisoxazole motif is a bioisostere for the resorcinol ring found in Hsp90 inhibitors like NVP-AUY922.

- Binding Mode: The 3-OH and the ring nitrogen form a hydrogen bond network with the Asp93 residue in the Hsp90 N-terminal ATP-binding pocket.
- Advantage: Isoxazoles often show better pharmacokinetic profiles than their resorcinol counterparts.

Pharmacophore Logic Diagram



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Figure 3: Pharmacophore mapping of the compound to its biological targets.

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Physicochemical Profile

For researchers formulating this compound, the following parameters are critical.

Property	Value (Estimated)	Relevance
Molecular Weight	203.24 g/mol	Fragment-like, high ligand efficiency.
cLogP	2.8 – 3.2	Moderate lipophilicity; good membrane permeability.
pKa (Acidic)	6.0 – 6.8	Exists as a mixture of neutral and anionic forms at pH 7.4.
Solubility	Low in water; High in DMSO/Ethanol	Requires co-solvents (DMSO) for biological assays.
UV	~260–280 nm	Characteristic of the phenyl-isoxazole conjugation.

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